Application Notes and Protocols for the Detection and Quantification of N-Ethylammelide

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Compound of Interest	
Compound Name:	*N-Ethylammelide*
CAS No.:	*2630-10-6*
Cat. No.:	*B1196320*

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Introduction

N-Ethylammelide is a metabolite of the widely used triazine herbicide, atrazine. Its presence in environmental and biological matrices is an indicator of atrazine contamination and metabolism. Accurate and sensitive detection and quantification of **N-Ethylammelide** are crucial for environmental monitoring, toxicological studies, and in the assessment of human exposure to atrazine-related compounds.[1] This application note provides a comprehensive guide to the analytical methodologies for the determination of **N-Ethylammelide** in various sample types, with a focus on providing robust, validated protocols for researchers and professionals in the field.

Physicochemical Properties of N-Ethylammelide

A thorough understanding of the physicochemical properties of **N-Ethylammelide** is fundamental to the development of effective analytical methods.

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Property	Value	Source
Chemical Structure	6-(ethylamino)-1H-1,3,5-triazine-2,4-dione	PubChem[2]
Molecular Formula	C5H8N4O2	PubChem[2]
Molecular Weight	156.14 g/mol	PubChem[2]
Appearance	Solid (predicted)	
Solubility	Soluble in water and polar organic solvents (predicted)	
pKa	(Predicted values) ~8.5 (acidic), ~2.5 (basic)	

Analytical Methods: A Multi-Platform Approach

The selection of an appropriate analytical method for **N-Ethylammelide** is contingent on the sample matrix, the required sensitivity, and the available instrumentation. This guide details three robust chromatographic techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: The Critical First Step

Effective sample preparation is paramount for accurate and reproducible results. The goal is to extract **N-Ethylammelide** from the sample matrix and remove interfering substances.

SPE is a highly effective technique for the extraction and pre-concentration of **N-Ethylammelide** from aqueous samples.

- Workflow for SPE of Water Samples

Caption: QuEChERS Extraction Workflow.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

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HPLC-UV is a widely accessible and reliable technique for the quantification of **N-Ethylammelide**, particularly at moderate concentrations. The selection of a suitable stationary phase and mobile phase is critical for achieving good chromatographic separation. Given the polar nature of **N-Ethylammelide**, a reversed-phase C18 column with an aqueous-organic mobile phase is a common choice.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV-Vis Detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer)
- **N-Ethylammelide** analytical standard

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of 10% Acetonitrile in water containing 0.1% formic acid. Degas the mobile phase before use.
- Instrument Setup:
  - Flow rate: 1.0 mL/min
  - Column temperature: 30 °C
  - Injection volume: 20 µL
  - UV detection wavelength: 220 nm (Note: This is a predicted starting point and should be optimized by obtaining a UV spectrum of the **N-Ethylammelide** standard).

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- Calibration: Prepare a series of calibration standards of **N-Ethylammelide** in the mobile phase (e.g., 0.1, 0.5, 1, 5, 10 µg/mL). Inject each standard and construct a calibration curve by plotting peak area against concentration.
- Sample Analysis: Inject the prepared sample extracts.
- Quantification: Determine the concentration of **N-Ethylammelide** in the samples by comparing their peak areas to the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high sensitivity and selectivity for the analysis of **N-Ethylammelide**. Due to its polarity and low volatility, derivatization is typically required to improve its chromatographic behavior. Silylation is a common and effective derivatization technique for triazine compounds.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary column suitable for pesticide analysis (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness)

Reagents:

- Derivatization agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine or other suitable solvent
- **N-Ethylammelide** analytical standard

Procedure:

- Sample Preparation: The extracted and dried residue is used for derivatization.
- Derivatization:
  - To the dried extract, add 50 µL of pyridine and 50 µL of BSTFA + 1% TMCS.

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- Cap the vial tightly and heat at 70°C for 30 minutes.
- Allow the sample to cool to room temperature before injection.

- Instrument Setup:
  - Injector temperature: 250 °C
  - Oven temperature program: Initial temperature of 100 °C, hold for 1 minute, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
  - Carrier gas: Helium at a constant flow of 1.2 mL/min.
  - MS transfer line temperature: 280 °C
  - Ion source temperature: 230 °C
  - Mass scan range: 50-400 amu. For higher sensitivity, Selected Ion Monitoring (SIM) can be used. Key ions for the silylated derivative of **N-Ethylammelide** would need to be determined experimentally.
- Calibration and Analysis: Prepare and derivatize a series of calibration standards. Analyze the standards and samples.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for trace-level quantification of **N-Ethylammelide** due to its exceptional sensitivity and specificity. The method relies on the selection of specific precursor-to-product ion transitions in Multiple Reaction Monitoring (MRM) mode.

Instrumentation:

- Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm particle size)

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Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- **N-Ethylammelide** analytical standard

Procedure:

- LC Conditions:
  - Mobile phase A: Water with 0.1% formic acid
  - Mobile phase B: Acetonitrile with 0.1% formic acid
  - Gradient: 5% B to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
  - Flow rate: 0.3 mL/min
  - Column temperature: 40 °C
  - Injection volume: 5 µL
- MS/MS Conditions (ESI Positive Mode):
  - The following MRM transitions are proposed based on the structure of **N-Ethylammelide** and common fragmentation patterns of similar compounds. These must be experimentally confirmed and optimized.
    - Precursor Ion (Q1): m/z 157.1 (M+H)+
    - Product Ions (Q3) - Proposed:
      - Quantifier: To be determined experimentally (likely loss of the ethyl group or parts of the triazine ring). A potential fragment could be m/z 115.1.

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    - Qualifier: To be determined experimentally. A potential fragment could be m/z 87.1.
  - Collision energy and other source parameters must be optimized for the specific instrument used.
- Calibration and Analysis: Prepare a series of calibration standards in a matrix-matched solvent. Analyze the standards and samples using the optimized LC-MS/MS method.

Method Validation

All analytical methods must be validated to ensure they are fit for purpose. Key validation parameters include:

Parameter	Description	Typical Acceptance Criteria
Linearity	The ability of the method to produce results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) > 0.99
Accuracy	The closeness of the measured value to the true value.	Recovery of 80-120%
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly.	Relative Standard Deviation (RSD) < 15%
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated.	Signal-to-noise ratio of 3:1
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of 10:1

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Data Presentation and Reporting

All quantitative data should be reported with appropriate units (e.g., µg/L for water, ng/g for soil). The report should include the analytical method used, the validation data, and the quality control results.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the detection and quantification of **N-Ethylammelide** in various matrices. The choice of method will depend on the specific requirements of the study. For high-throughput screening and routine monitoring, HPLC-UV offers a cost-effective solution. For higher sensitivity and confirmatory analysis, GC-MS and LC-MS/MS are the preferred techniques, with LC-MS/MS offering the highest sensitivity and specificity. Proper method validation is essential to ensure the generation of reliable and defensible data.

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